

A Comparative Analysis of N-Stearoyl-DL-dihydrolactocerebroside and Lactosylceramide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>N-Stearoyl-DL-dihydrolactocerebroside</i>
Cat. No.:	B091782

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An objective guide for researchers, scientists, and drug development professionals detailing the structural and functional distinctions between **N-Stearoyl-DL-dihydrolactocerebroside** and the well-studied lactosylceramide.

Executive Summary

This guide provides a comparative overview of **N-Stearoyl-DL-dihydrolactocerebroside** and lactosylceramide. While lactosylceramide is a well-characterized glycosphingolipid with established roles in cellular signaling, inflammation, and oxidative stress, there is a significant lack of published experimental data specifically characterizing the biological activity and physicochemical properties of **N-Stearoyl-DL-dihydrolactocerebroside**. Consequently, a direct comparison based on experimental performance is not currently feasible.

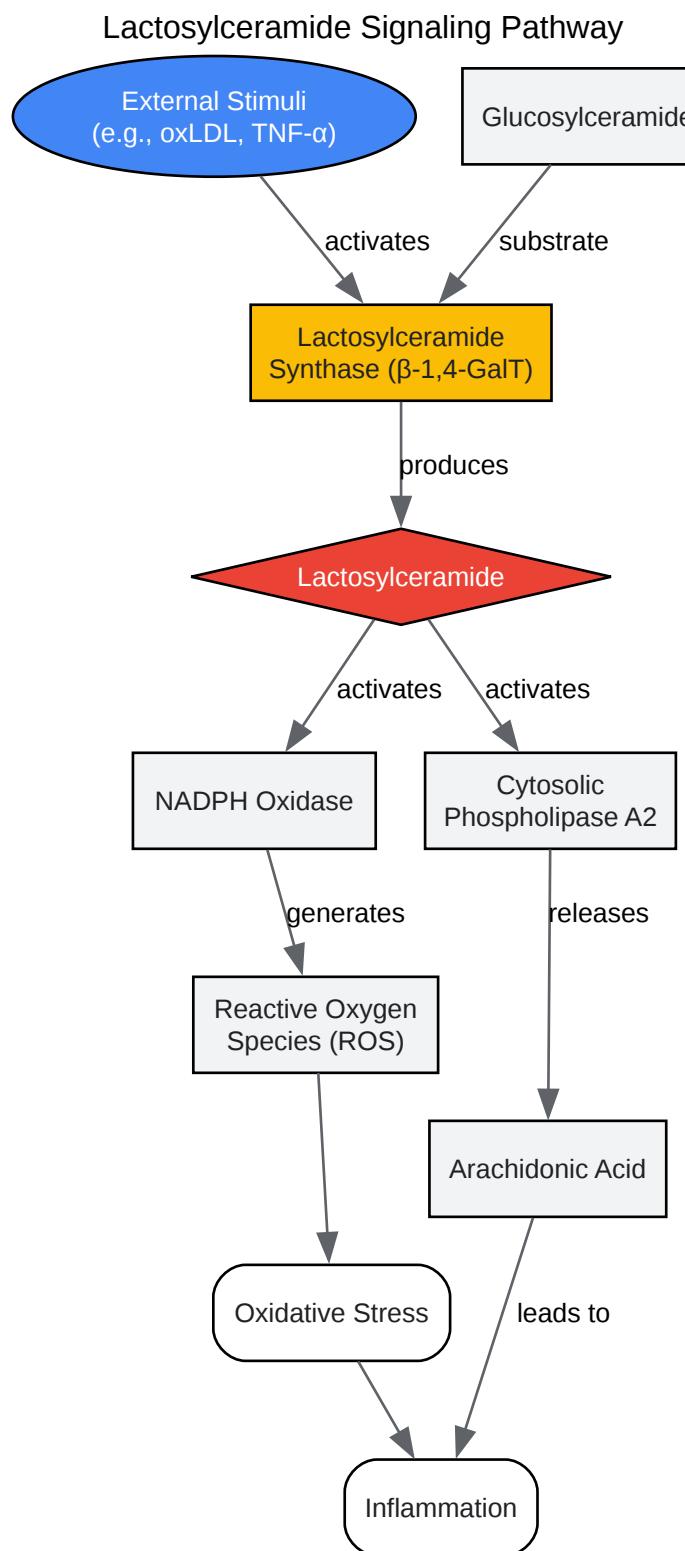
This document will focus on a detailed comparison of their chemical structures and extrapolate the potential functional implications of these differences based on the broader understanding of sphingolipid biology. The information presented for lactosylceramide is supported by extensive research, while the properties of **N-Stearoyl-DL-dihydrolactocerebroside** are largely inferred from its structure and the known behavior of related dihydro-sphingolipids.

Structural and Physicochemical Properties

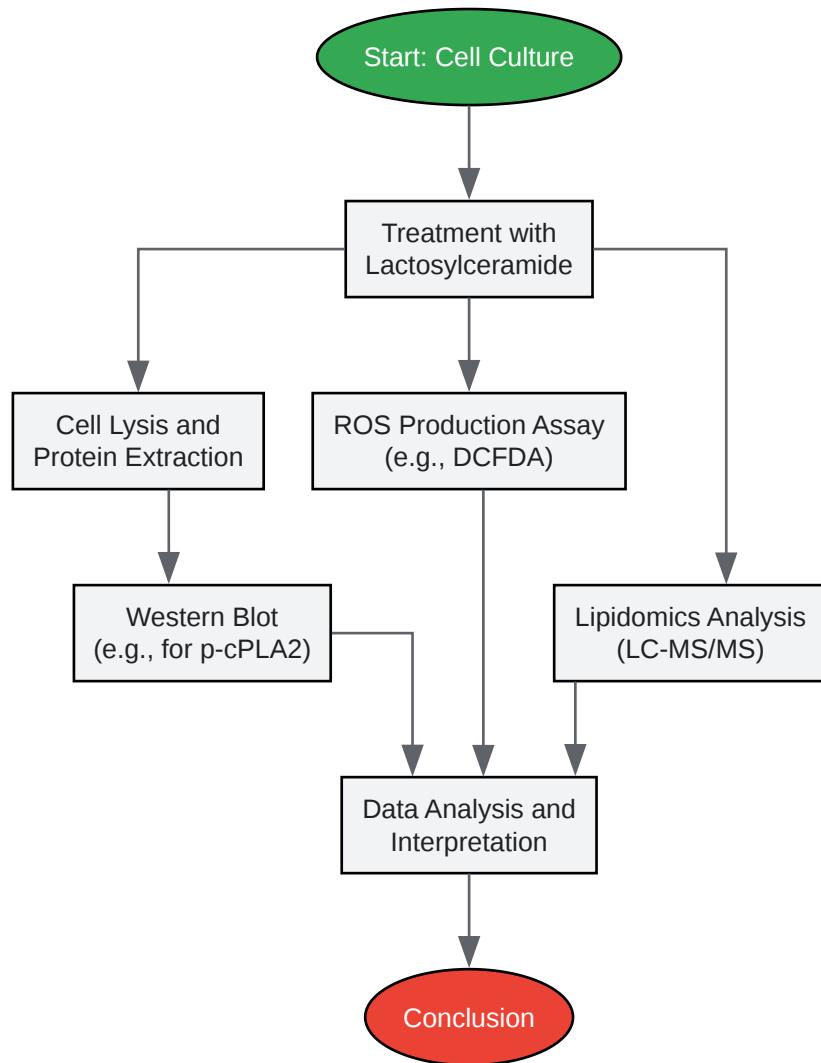
The primary structural difference between lactosylceramide and **N-Stearoyl-DL-dihydrolactocerebroside** lies in the saturation of the sphingoid base backbone. Lactosylceramide contains a sphingosine moiety, which has a characteristic trans double bond between C4 and C5. In contrast, **N-Stearoyl-DL-dihydrolactocerebroside** features a dihydrosphingosine (or sphinganine) backbone, where this double bond is saturated. Additionally, the specific compound in question is N-acylated with stearic acid and is a racemic mixture ("DL").

Feature	N-Stearoyl-DL-dihydrolactocerebroside	Lactosylceramide
Sphingoid Base	Dihydrosphingosine (Sphinganine)	Sphingosine
Backbone Saturation	Saturated (no C4-C5 double bond)	Unsaturated (C4-C5 trans double bond)
Fatty Acyl Chain	Stearic Acid (C18:0)	Variable (e.g., palmitic, stearic, lignoceric acid)
Glycan Headgroup	Lactose (Galactose-Glucose)	Lactose (Galactose-Glucose)
Stereochemistry	DL-racemic mixture	Typically D-erythro
CAS Number	15373-20-3	4682-48-8 (for N-lignoceroyl species)
Molecular Formula	C48H93NO13	Variable, e.g., C48H91NO13 (for stearoyl species)
Molecular Weight	892.25 g/mol	Variable, e.g., 890.24 g/mol (for stearoyl species)

This structural variance is expected to influence the physicochemical properties of the molecules, such as membrane packing, lipid raft association, and interactions with enzymes and receptors. Saturated lipids generally exhibit higher melting temperatures and can pack more tightly in membranes compared to their unsaturated counterparts.



Experimental Workflow for Lactosylceramide Studies

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com